

# 1-Benzyloxy-2-iodoethane chemical hazards and GHS classification

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## Compound of Interest

Compound Name: 1-Benzyloxy-2-iodoethane

Cat. No.: B1589486

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An In-depth Technical Guide to the Chemical Hazards and GHS Classification of **1-Benzyloxy-2-iodoethane**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Benzyloxy-2-iodoethane** (CAS No. 54555-84-9) is a valuable alkyl halide reagent utilized in organic synthesis.[1] Its bifunctional nature, possessing both a reactive iodide and a stable benzyloxy protecting group, makes it a key building block in the synthesis of more complex molecules, particularly within the pharmaceutical industry for the development of novel therapeutic agents.[1] However, the very reactivity that makes this compound synthetically useful also contributes to its significant health hazards. This guide provides a comprehensive overview of the chemical hazards associated with **1-Benzyloxy-2-iodoethane**, its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), and detailed protocols for safe handling and emergency response. As the toxicological properties of this compound have not been fully investigated, a highly cautious and proactive approach to safety is paramount.[2]

## GHS Classification and Labeling

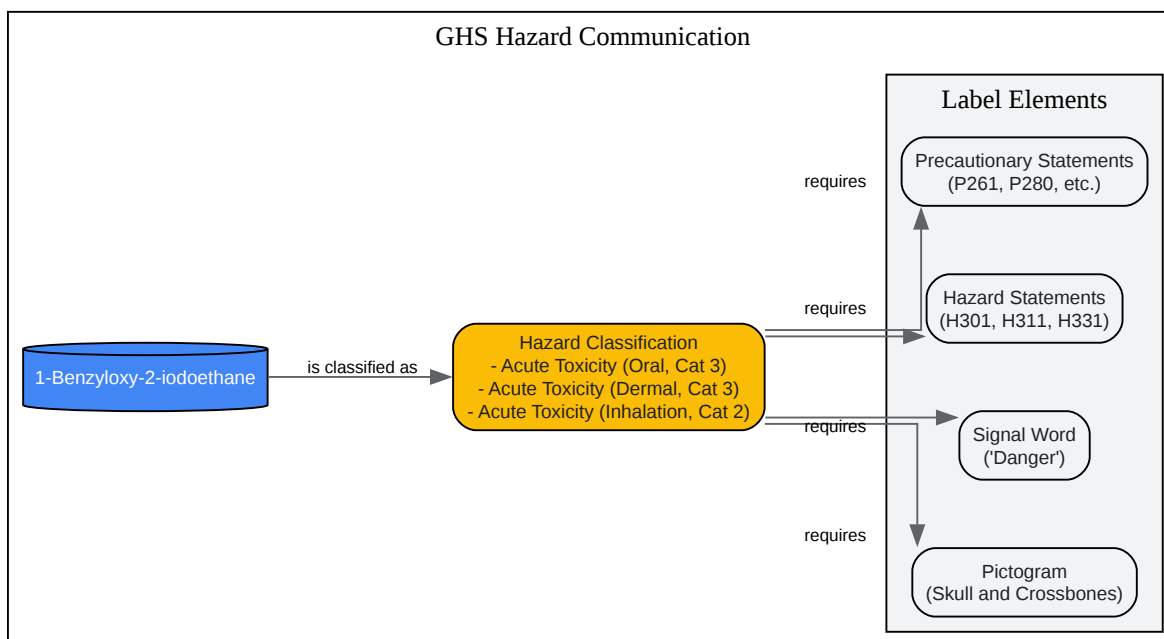
The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products. For **1-Benzyloxy-2-iodoethane**, the classification indicates a high level of acute toxicity.[3] The primary hazard is communicated

through the "Danger" signal word and the skull and crossbones pictogram, immediately alerting users to the potential for severe health effects.[\[3\]](#)[\[4\]](#)

Table 1: GHS Classification for **1-Benzyl-2-iodoethane**

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3		Danger	H301: Toxic if swallowed <a href="#">[3]</a>
Acute Toxicity, Dermal	Category 3		Danger	H311: Toxic in contact with skin <a href="#">[3]</a>
Acute Toxicity, Inhalation	Category 2		Danger	H331: Toxic if inhaled <a href="#">[3]</a>

Note: Some sources may list additional hazards. The classifications presented here are the most consistently reported and represent the most significant immediate risks.



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Caption: GHS Hazard Communication Workflow for **1-Benzyloxy-2-iodoethane**.

## Detailed Hazard Analysis

The primary and most concerning hazard associated with **1-Benzyloxy-2-iodoethane** is its high acute toxicity. This means that short-duration exposure via ingestion, skin contact, or inhalation can cause serious health effects or even be fatal.[2]

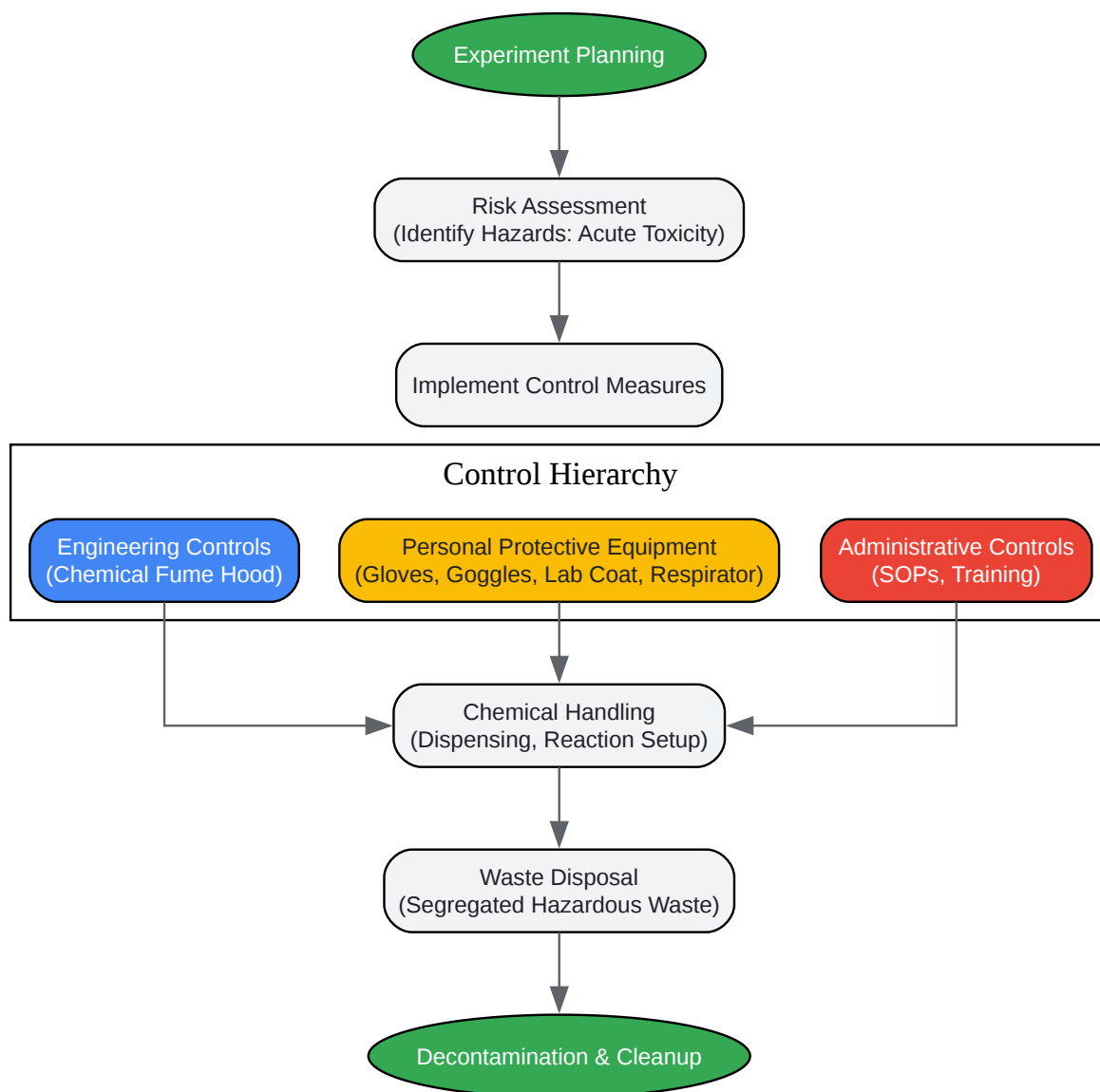
## Acute Toxicity

- Oral (Category 3 - H301: Toxic if swallowed): Accidental ingestion of even small quantities of this substance can lead to severe poisoning. The causality lies in its potential to interfere with fundamental cellular processes upon absorption through the gastrointestinal tract. Given its role as a reactive alkylating agent, it can indiscriminately modify biological macromolecules, leading to cellular dysfunction.

- Dermal (Category 3 - H311: Toxic in contact with skin): The compound can be readily absorbed through the skin, making dermal contact a significant route of exposure.[3] This is a critical consideration often underestimated in laboratory settings. The lipophilic nature of the molecule likely facilitates its penetration of the stratum corneum, allowing it to enter systemic circulation and exert toxic effects.
- Inhalation (Category 2 - H331: Toxic if inhaled): The vapor or aerosol of **1-Benzyloxy-2-iodoethane** is highly toxic when inhaled.[2][3] Its boiling point of 83-87 °C at 0.5 Torr suggests a low volatility under standard conditions, but operations under reduced pressure, at elevated temperatures, or those that generate aerosols (e.g., sonication, vigorous stirring) can significantly increase the risk of inhalation exposure.[1] The large surface area of the lungs provides a rapid route for the substance to enter the bloodstream.

## Safe Handling and Risk Mitigation Strategies

A multi-layered approach to safety, incorporating engineering controls, personal protective equipment, and strict operational protocols, is essential for mitigating the risks associated with **1-Benzyloxy-2-iodoethane**.



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Caption: Hierarchical workflow for the safe handling of **1-Benzyloxy-2-iodoethane**.

## Experimental Protocols: Safe Handling and Use

- Preparation and Engineering Controls:
  - Causality: To prevent systemic exposure via inhalation of vapors or aerosols, all manipulations must be performed within a certified chemical fume hood.[2] The negative

pressure and constant airflow of the hood contain and exhaust contaminants away from the user's breathing zone.

- Protocol: Before starting, verify that the fume hood has a current certification and that the airflow is functioning correctly. Ensure the sash is kept at the lowest possible height during operations.
- Personal Protective Equipment (PPE):
  - Causality: A robust PPE ensemble is the final barrier between the researcher and the chemical. Each component is chosen to protect against a specific route of exposure.
  - Protocol:
    - Eye Protection: Wear tight-fitting chemical safety goggles and a face shield to protect against splashes.[2][5]
    - Hand Protection: Use appropriate chemical-resistant gloves (e.g., nitrile gloves, double-gloved). Check the manufacturer's glove compatibility data. Contaminated gloves must be removed and disposed of immediately.
    - Body Protection: A lab coat and closed-toe shoes are mandatory. For larger quantities or procedures with a higher risk of splashing, a chemically resistant apron is recommended.
    - Respiratory Protection: For situations where a fume hood is not available or in case of a spill, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is necessary.[2]
- Storage and Incompatibility:
  - Causality: Improper storage can lead to degradation of the chemical or dangerous reactions. **1-Benzylloxy-2-iodoethane** is light-sensitive, and exposure can cause it to decompose, potentially releasing iodine.[1][2]
  - Protocol: Store in a tightly closed container in a cool, dry, and well-ventilated area, protected from light.[2] Keep it segregated from incompatible materials, particularly strong oxidizing agents, to prevent vigorous and potentially explosive reactions.[2]

## Emergency Protocols

Immediate and appropriate action is critical in the event of an exposure or spill. All laboratory personnel working with this compound must be familiar with these procedures.

Table 2: Emergency First-Aid Procedures

Exposure Route	Protocol
Inhalation	Immediately move the affected person to fresh air.[6] If breathing has stopped, perform artificial respiration, avoiding mouth-to-mouth resuscitation.[2] Keep the person warm and at rest. Seek immediate medical attention.[2][6]
Skin Contact	Immediately remove all contaminated clothing. [6] Flush the affected skin with copious amounts of water for at least 15 minutes.[2][7] Seek immediate medical attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][7] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[2] If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[2]

## Spill and Leak Procedures

- **Evacuate:** Immediately evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated (if safe to do so without spreading vapor to other areas).
- **Protect:** Wear the appropriate PPE, including respiratory protection.

- **Contain and Absorb:** Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials like paper towels.
- **Collect:** Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[2]
- **Decontaminate:** Clean the spill area thoroughly with soap and water.
- **Dispose:** Dispose of the waste according to institutional and local regulations.

## Conclusion

**1-Benzyloxy-2-iodoethane** is a potent synthetic tool whose utility is matched by its significant acute toxicity. A thorough understanding and appreciation of its hazards are non-negotiable for any researcher or scientist handling this compound. Adherence to the GHS guidelines, implementation of robust engineering and administrative controls, consistent use of appropriate personal protective equipment, and preparedness for emergency situations are the cornerstones of its safe use. By integrating these principles into all laboratory workflows, the risks associated with this valuable reagent can be effectively managed, ensuring both scientific progress and personal safety.

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